

Application Note: Preparation of DAC-2-25 Stock Solutions

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Compound of Interest

Compound Name: DAC-2-25

Cat. No.: B606921

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Introduction

DAC-2-25 is a small molecule modulator identified for its role in inducing a homeotic transformation in Hydra, specifically causing the body column to transform into the tentacle zone.[1] Its unique biological activity makes it a valuable tool for research in developmental biology, regeneration, and cell fate determination.[2] Accurate and consistent experimental results depend on the proper preparation, handling, and storage of **DAC-2-25** stock solutions. This document provides a detailed protocol for the preparation of stock solutions intended for research use.

Data Presentation: Chemical and Physical Properties

A summary of the key properties of **DAC-2-25** is provided below. Researchers should always refer to the Certificate of Analysis (CoA) provided by the supplier for lot-specific information.

Property	Value	Reference
IUPAC Name	6-(4-(dimethylamino)phenyl)-4-methylpyridin-2-ol	
Molecular Formula	C ₁₄ H ₁₆ N ₂ O	[3]
Molecular Weight	228.29 g/mol	[3]
CAS Number	1675245-09-6	[2]
Appearance	Solid	
Purity	Typically ≥98% by HPLC	[2]
Primary Solvent	Dimethyl sulfoxide (DMSO)	[2]
Storage (Solid)	Short-term: 0°C; Long-term: -20°C or -80°C, desiccated	[2][3]
Storage (In Solution)	-20°C or -80°C	[2][3]

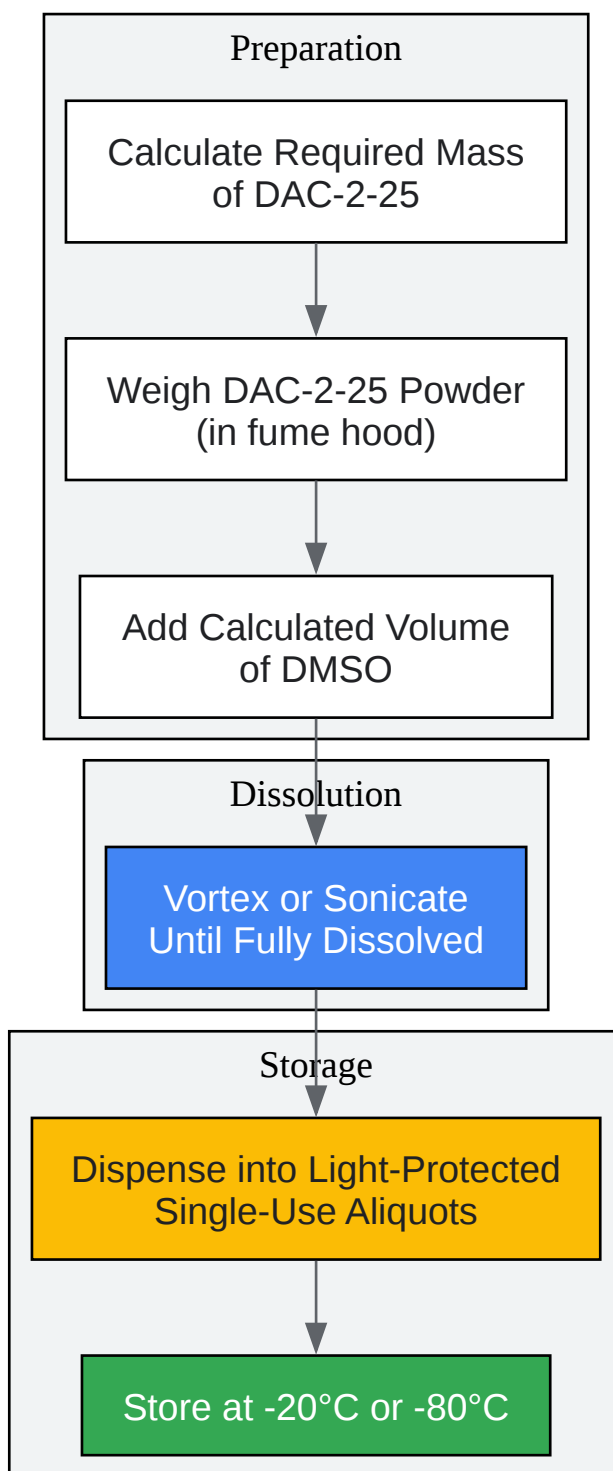
Experimental Protocols

I. Materials and Equipment

- **DAC-2-25** solid compound
- Anhydrous/molecular biology grade Dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes (amber or wrapped in foil)
- Pipettes and sterile, filter-barrier pipette tips
- Analytical balance (sensitive to at least 0.1 mg)
- Vortex mixer
- Optional: Sonicator bath
- Personal Protective Equipment (PPE): safety glasses, lab coat, nitrile gloves

II. Workflow for Stock Solution Preparation

The following diagram outlines the key steps for preparing a **DAC-2-25** stock solution.



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Workflow for preparing **DAC-2-25** stock solutions.

III. Step-by-Step Protocol for 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **DAC-2-25** in DMSO.

- **Safety First:** Put on all required PPE. Handle the solid **DAC-2-25** powder and DMSO solvent inside a chemical fume hood.
- **Calculate Required Mass:** Determine the mass of **DAC-2-25** needed to achieve the desired concentration and volume. The formula is: $\text{Mass (mg)} = \text{Molarity (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$

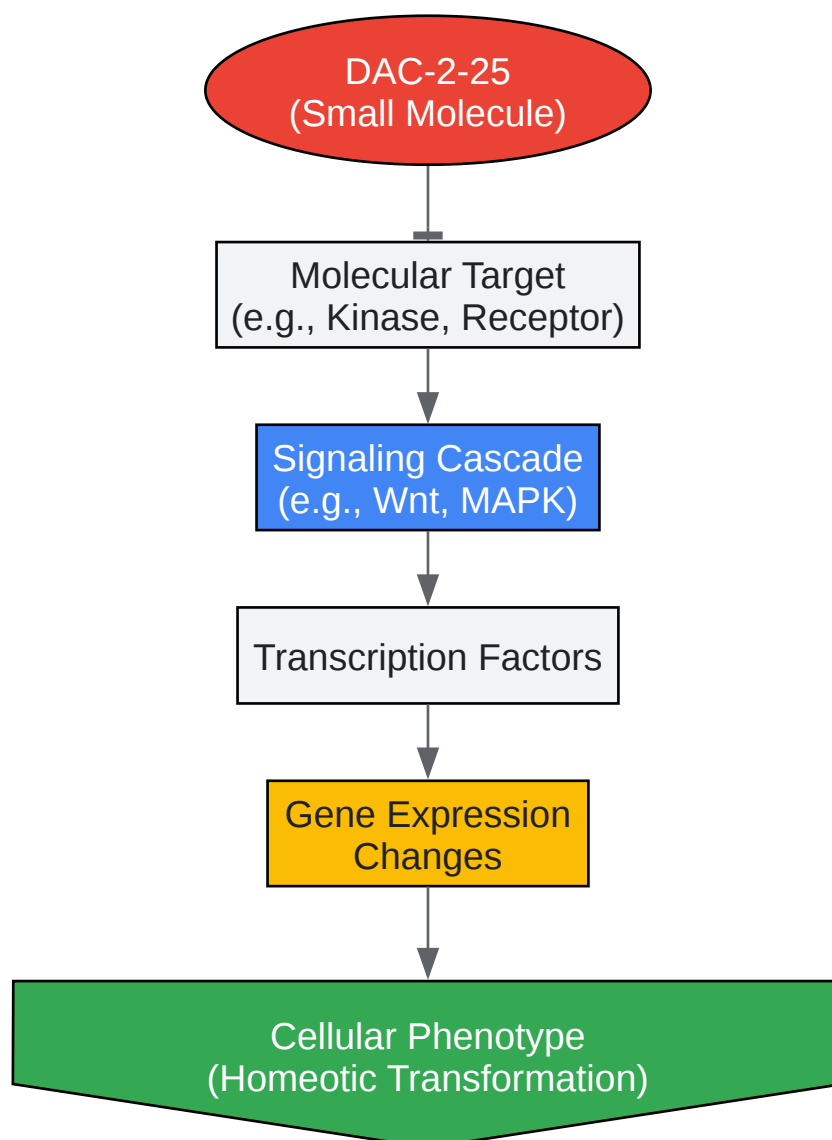
Example for 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 228.29 \text{ g/mol} / 1000 = 2.28 \text{ mg}$

- **Weigh the Compound:** Carefully weigh the calculated mass (e.g., 2.28 mg) of **DAC-2-25** powder using an analytical balance and place it into a sterile microcentrifuge tube.
- **Add Solvent:** Add the desired volume of high-purity DMSO (e.g., 1 mL) to the tube containing the **DAC-2-25** powder.
- **Dissolve the Compound:** Close the tube tightly and vortex thoroughly. If the compound does not dissolve completely, use a sonicator bath for short intervals until the solution is clear. Visually inspect the solution against a light source to ensure no solid particles remain.
- **Aliquot for Storage:** To avoid repeated freeze-thaw cycles, which can degrade the compound, dispense the stock solution into smaller, single-use aliquots (e.g., 10-20 μL) in amber or foil-wrapped microcentrifuge tubes.
- **Store Properly:** Label the aliquots clearly with the compound name, concentration, and date of preparation. Store the aliquots in a freezer at -20°C for long-term storage.^{[2][3]} For very long-term storage, -80°C is recommended.

IV. Signaling Pathway Context

While the direct molecular target of **DAC-2-25** is a subject of ongoing research, its effect is observed in the context of developmental signaling pathways that control cell fate and

patterning in Hydra. These pathways are complex and interconnected. The diagram below represents a generalized logic of how a small molecule like **DAC-2-25** might influence a cellular outcome.



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Generalized pathway of small molecule action.

V. Safety and Handling

- **Researcher Protection:** Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves, when handling **DAC-2-25** and DMSO.

- **Engineering Controls:** Handle the powdered compound and prepare solutions in a well-ventilated chemical fume hood to avoid inhalation of dust.
- **Solvent Hazard:** DMSO is an aprotic solvent that can facilitate the absorption of chemicals through the skin. Avoid direct skin contact with the solvent and the final solution.
- **Disposal:** Dispose of all waste materials (tubes, tips, gloves) in accordance with local, state, and federal regulations for chemical waste.
- **First Aid:** In case of skin contact, wash immediately and thoroughly with soap and water. If eye contact occurs, flush with copious amounts of water for at least 15 minutes and seek medical attention. If inhaled or ingested, seek immediate medical attention.

Disclaimer: This protocol is intended for guidance in a research setting. Users should adapt it as necessary based on their specific experimental needs and always adhere to institutional safety guidelines. MedChemExpress (MCE) has not independently confirmed the accuracy of these methods. They are for reference only.[1]

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